Improving the efficiency of TPM in cleaning and degreasing applications

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Compound of Interest		
Compound Name:	Tripropylene glycol monomethyl ether	
Cat. No.:	B155963	Get Quote

Technical Support Center: Optimizing TPM in Cleaning and Degreasing

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on using Tripropylene Glycol Methyl Ether (TPM) for cleaning and degreasing applications. Find answers to common questions and troubleshoot specific issues encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is TPM and why is it used for cleaning?

A1: TPM stands for Tripropylene Glycol Methyl Ether, a high-performance, low-volatility solvent. [1] It is a colorless, water-soluble liquid with a mild odor, known for its excellent ability to dissolve a wide range of polar and non-polar substances, including resins, oils, greases, and polymers.[1][2] Its low toxicity and non-flammable nature make it a safer alternative to more volatile solvents like Isopropyl Alcohol (IPA) and acetone in a laboratory setting.[3][4]

Q2: What are the main advantages of using TPM over other solvents like IPA or acetone?

A2: TPM offers several key advantages:

Troubleshooting & Optimization





- Enhanced Safety: TPM is non-flammable, with a high flash point of 111°C (232°F), significantly reducing fire risk compared to IPA (12°C) and acetone (-20°C).[5][6][7]
- Low Volatility: Its slow evaporation rate means less solvent is lost to the atmosphere over time, making it more economical for infrequent use and reducing inhalation exposure.[8][9] [10]
- High Capacity for Contaminants: TPM can dissolve significantly more contaminants (such as uncured resins) than IPA before losing its cleaning effectiveness, extending its usable life.[3]
 [8]
- Reduced Material Damage: Some materials, particularly certain plastics, are less prone to warping or cracking with prolonged exposure to TPM compared to aggressive solvents like acetone.[3][5]

Q3: Is TPM compatible with all laboratory materials?

A3: While TPM is compatible with a wide range of materials, including most metals and glass, caution is advised with certain polymers. Materials like Buna-N, neoprene, and some butylene polymers are known to swell in contact with TPM. It is always recommended to test for compatibility on a small, non-critical area of any plastic or elastomeric material before large-scale use. For critical components, stainless steel and Teflon (for gaskets) are recommended materials.[9]

Q4: How should I dispose of used or contaminated TPM?

A4: Used TPM containing dissolved oils, resins, or other chemical residues should be treated as hazardous waste. Do not pour it down the drain.[11] Disposal must be carried out in accordance with local, state, and institutional regulations for hazardous chemical waste. Always consult your organization's Environmental Health and Safety (EHS) department for specific guidance.[12][13] For larger volumes, solvent recycling systems can be a cost-effective and environmentally responsible option.[14]

Q5: Can TPM be mixed with other solvents?

A5: Yes, TPM is miscible with water and can be blended with other co-solvents, such as dimethyl esters or propylene carbonate.[1][2] This allows for the formulation of custom cleaning



solutions where varying degrees of solvency and surface performance are desired.[2]

Data Presentation: Solvent Properties

The table below summarizes key physical properties of TPM and common alternative cleaning solvents for easy comparison.

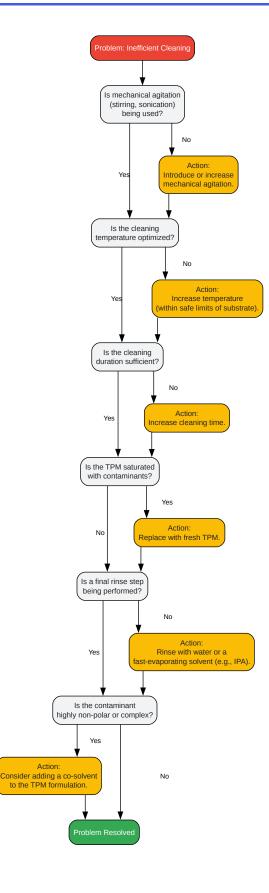
Property	TPM (Tripropylene Glycol Methyl Ether)	Isopropyl Alcohol (IPA)	Acetone	Ethanol
Chemical Formula	C10H22O4	C ₃ H ₈ O[15]	C ₃ H ₆ O[11][16]	C ₂ H ₆ O[17]
Boiling Point	242.8 °C[18]	82.6 °C[2]	56 °C[11][16]	78.5 °C[17]
Flash Point	111 - 124 °C[7] [18]	12 °C[2][18]	-20 °C[6]	9 - 11 °C[17]
Density (at 20°C)	~0.965 g/cm ³ [18]	~0.786 g/mL[2]	~0.785 g/cm ³ [16] [19]	~0.789 g/cm ³ [20]
Vapor Pressure (at 20°C)	<0.01 mmHg	~4.4 kPa (33 mmHg)[2]	~24.7 kPa (185 mmHg)	~5.9 kPa (44 mmHg)
Solubility in Water	Completely Miscible[9][18]	Miscible[2]	Highly Soluble[11][16]	Miscible[17][20]
Key Safety Note	Non-flammable, low toxicity[1]	Highly flammable, irritant[2][18]	Highly flammable, irritant[11][16]	Highly flammable[17] [20]

Troubleshooting Guide

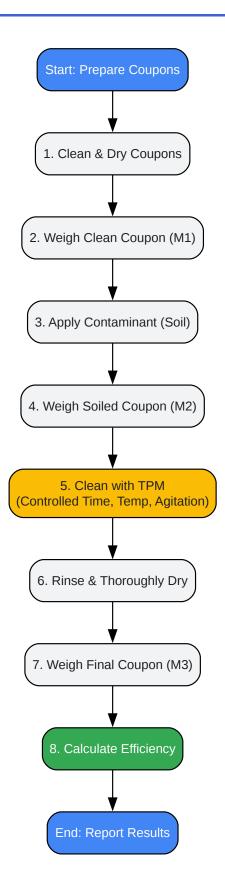
This guide addresses specific issues that may arise during cleaning and degreasing experiments with TPM.

Logical Troubleshooting Workflow









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